

quizalofop-P-ethyl toxicity profile comparative assessment

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Quizalofop

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Comparative Cytotoxicity of Herbicides

The table below summarizes key findings from a 2022 study that compared the cytotoxicity of several herbicide active ingredients and their commercial formulations in human hepatoma (HepG2) cells, using the MTT assay [1].

Active Ingredient	Commercial Formulation	Comparative Cytotoxicity (Formulation vs. AI)	Reactive Oxygen Species (ROS) Generation
Quizalofop-p-ethyl	Targa Super	More toxic than the AI alone [1]	Induced oxidative stress [1]
Glyphosate	Roundup Probio	More toxic than the AI alone [1]	Generated ROS [1]
Fluroxypyr	Hurler	More toxic than the AI alone [1]	Generated ROS [1]
Dicamba	Hunter	More toxic than the AI alone [1]	Generated ROS [1]

Active Ingredient	Commercial Formulation	Comparative Cytotoxicity (Formulation vs. AI)	Reactive Oxygen Species (ROS) Generation
2,4-D	Anti-Liserons	Not specified as more toxic	Generated ROS (formulation tested) [1]
Metazachlor	Sultan 50C	Similar cytotoxicity to the AI [1]	Not detected for AI or formulation [1]
Pendimethalin	Stomp Aqua	Not specified as more toxic	Generated ROS (AI tested) [1]
Propyzamide	Kerb flo	Not specified as more toxic	Not detected for AI or formulation [1]

A separate transcriptome study in human liver (HepaRG) cells identified **quizalofop-p-ethyl as the most toxic** among the tested herbicides, causing significant alterations in gene expression pathways related to fatty acid degradation and response to alcoholism [2].

Detailed Experimental Protocols

For independent verification, here are the methodologies from the key studies cited.

1. Cytotoxicity and Oxidative Stress Assessment in Human Cells [1]

- **Cell Line:** Human hepatoma HepG2 cells.
- **Test Items:** **Quizalofop-p-ethyl** active ingredient and its formulation "Targa Super".
- **Cytotoxicity Assay: MTT assay.** This measures cell metabolic activity as a proxy for cell viability. After exposure to the herbicides, MTT solution is added to cells. Viable cells with active mitochondria reduce MTT to purple formazan crystals, which are solubilized and quantified spectrophotometrically. Results are typically reported as a percentage of viability compared to an untreated control.
- **Oxidative Stress Measurement: DCFDA assay.** Cells are loaded with a fluorescent dye (DCFH-DA) that is non-fluorescent until oxidized by ROS inside the cell. The resulting fluorescence intensity is measured and corresponds to the levels of intracellular ROS.
- **Mechanistic Toxicity Profiling: ToxTracker assay.** This uses mouse embryonic stem cells with fluorescent reporters for specific pathways. **Quizalofop-p-ethyl** and its formulation were found to induce reporters for oxidative stress and the unfolded protein response.

2. Transcriptome Analysis in HepaRG Cells [2]

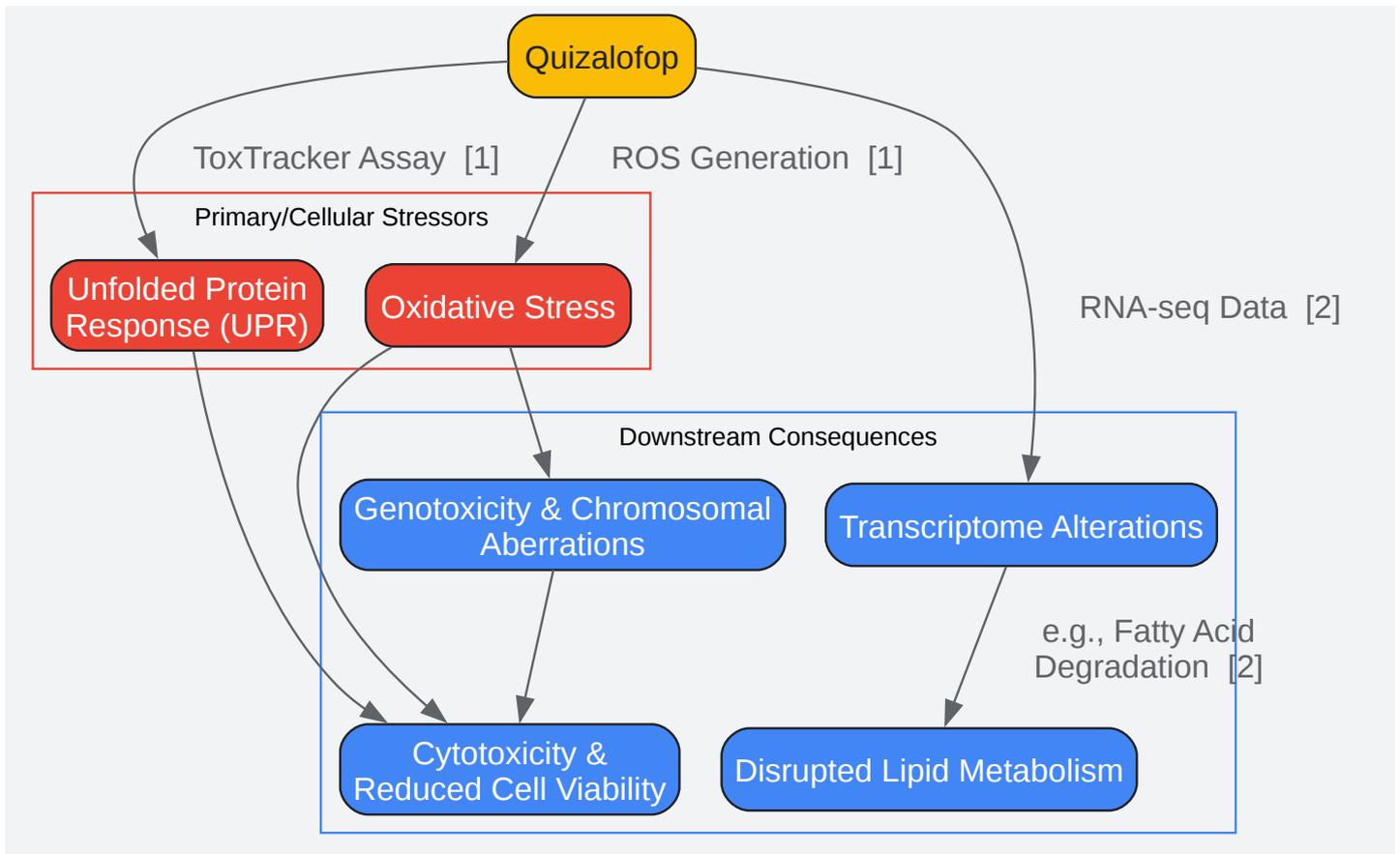
- **Cell Line:** Differentiated human liver HepaRG cells.
- **Exposure:** Cells were exposed to three concentrations of **quizalofop**-p-ethyl, including a low, environmentally relevant dose.
- **Methodology: RNA-sequencing (RNA-seq).** Following exposure, total RNA is extracted from cells. The RNA is converted to a library of cDNA fragments and sequenced using a high-throughput platform.
- **Bioinformatics Analysis:** The sequence data is aligned to a reference genome (using tools like HISAT2), transcript abundance is estimated (e.g., with StringTie), and differential gene expression is statistically analyzed (e.g., with Ballgown). Altered biological pathways are then identified from the gene expression data.

3. Genotoxicity Assessment in a Plant Model [3]

- **Model Organism:** *Allium cepa* (onion) root meristem cells.
- **Exposure:** Roots were treated with **quizalofop**-p-ethyl at three concentrations (0.5%, 1%, and 1.5%) for 24 hours.
- **Cytotoxicity Endpoint: Mitotic Index (MI).** This is calculated as the number of dividing cells per thousand observed cells. A decrease in MI indicates a mito-depressive (cytotoxic) effect.
- **Genotoxicity Endpoints: Chromosomal Aberrations (CAs).** Microscopic analysis is performed to identify abnormalities such as stickiness, fragments, C-mitosis, lobulated nuclei, micronuclei, and nuclear erosion.

Proposed Mechanisms of Toxicity

The experimental data points towards several interconnected mechanisms through which **quizalofop**-p-ethyl may exert its toxic effects on non-target mammalian cells. The following diagram synthesizes these pathways based on the cited research.



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The diagram above illustrates the key mechanisms identified in the studies. The herbicidal mode of action of **quizalofop**-p-ethyl in target plants is the inhibition of acetyl-CoA carboxylase (ACCase), which disrupts fatty acid biosynthesis [4]. While the exact primary target in mammalian cells is not fully confirmed, the evidence strongly shows that it induces **oxidative stress** and the **unfolded protein response**, leading to transcriptome alterations, genotoxicity, and ultimately, cell death [1] [2].

Key Conclusions for Researchers

- **Formulations vs. Active Ingredients:** The commercial formulation of **quizalofop**-p-ethyl (Targa Super) demonstrated greater cytotoxicity than the active ingredient alone, underscoring that **co-formulants can significantly influence the toxicity profile** and must be considered in risk assessments [1].

- **Potency Among Herbicides:** Transcriptomic evidence suggests **quizalofop**-p-ethyl may have a higher toxicity potential in human liver cells compared to other common herbicides like glyphosate and mesotrione [2].
- **Multiple Toxicity Mechanisms:** The compound induces complex cellular stress responses, including oxidative stress, genotoxicity, and disruption of lipid metabolism pathways, which are critical areas for further investigation [1] [3] [2].

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